

Technical Guide: Spectral Characterization of 2-(Difluoromethyl)aniline Hydrochloride

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Compound of Interest

Compound Name: 2-(Difluoromethyl)aniline
hydrochloride

CAS No.: 1422344-12-4

Cat. No.: B1432145

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Chemical Profile & Structural Logic

Compound Identity:

- IUPAC Name: **2-(Difluoromethyl)aniline hydrochloride**[\[2\]](#)
- Common Name: 2-Amino-(
-difluoro)toluene hydrochloride
- CAS Number (Free Base): 338-99-8
- CAS Number (HCl Salt): 67272-07-5
- Molecular Formula:
[\[1\]](#)
- Molecular Weight: 179.60 g/mol (Salt); 143.13 g/mol (Free Base)[\[1\]](#)

Structural Causality: The molecule consists of an aniline core substituted at the ortho position with a difluoromethyl (

) group.^[1] The hydrochloride salt form protonates the amine, converting the electron-donating group into an electron-withdrawing

group. This transformation significantly alters the NMR chemical shifts of the aromatic ring compared to the free base.^[1]

- Fluorine Effect: The geminal fluorine atoms create a strong inductive effect (), deshielding the methine proton and carbon.^[1]
- Salt Effect: The ammonium moiety () eliminates the lone pair conjugation into the ring, shifting aromatic protons downfield relative to the free aniline.^[1]

Spectral Analysis: Nuclear Magnetic Resonance (NMR)

Experimental Protocol for NMR Analysis

- Solvent: DMSO-
is the preferred solvent.^[1] It ensures complete solubility of the salt and prevents rapid exchange of the ammonium protons, allowing them to be visualized.^[1]
- Reference: TMS (0.00 ppm) or residual DMSO (2.50 ppm).^[1]

A. ¹H NMR Data (400 MHz, DMSO-)

The proton spectrum is defined by three distinct regions: the exchangeable ammonium protons, the aromatic region, and the diagnostic difluoromethyl triplet.^[1]

Signal	Chemical Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment
A	9.50 – 10.50	Broad Singlet	3H	-	(Ammonium)
B	7.40 – 7.60	Multiplet	2H	-	Ar-H (C4, C6)
C	7.20 – 7.40	Multiplet	2H	-	Ar-H (C3, C5)
D	6.90 – 7.30	Triplet	1H		(Methine)

Interpretation & Validation:

- The

Triplet: This is the "fingerprint" signal.^[1] It appears as a triplet due to coupling with two equivalent

F nuclei.^[1] The large geminal coupling constant (

Hz) is characteristic of the

moiety.^[1]

- Note: If the signal appears as a broad singlet or distorted triplet, check for proton exchange or poor shimming.^[1]

- Ammonium Protons: In

, the signal at ~10 ppm will disappear due to deuterium exchange (

).^[1] This confirms the salt form.^[1]

B. F NMR Data (376 MHz, DMSO-)

The fluorine spectrum is simpler but highly diagnostic.^[1]

Signal	Chemical Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment
A	-114.0 to -118.0	Doublet		

Self-Validating Logic: The

F signal must appear as a doublet because the two equivalent fluorine atoms couple to the single methine proton (

in

). The coupling constant measured here (

) must match the coupling constant measured in the

H NMR spectrum for the triplet. If they do not match, the assignment is incorrect.

C. C NMR Data (100 MHz, DMSO-)

Carbon NMR is dominated by C-F coupling, resulting in triplets for carbons close to the fluorine atoms.^[1]

Signal	Chemical Shift (ppm)	Multiplicity	Coupling ()	Assignment
1	125.0 – 135.0	Singlets/Doublets	-	Aromatic C-H
2	110.0 – 120.0	Triplet	Hz	(Methine C)
3	~130.0	Triplet	Hz	Ar-C (ipso to)

Mass Spectrometry (MS) Profile

Ionization Logic (ESI vs. EI)

- ESI (+): In Electrospray Ionization, the salt dissociates.^[1] You will observe the protonated free base.^[1]
 - Observed Ion:

Da.^[1]
- EI (70 eV): Electron Impact ionizes the free base (thermal dissociation of HCl in the inlet).^[1]
 - Molecular Ion (

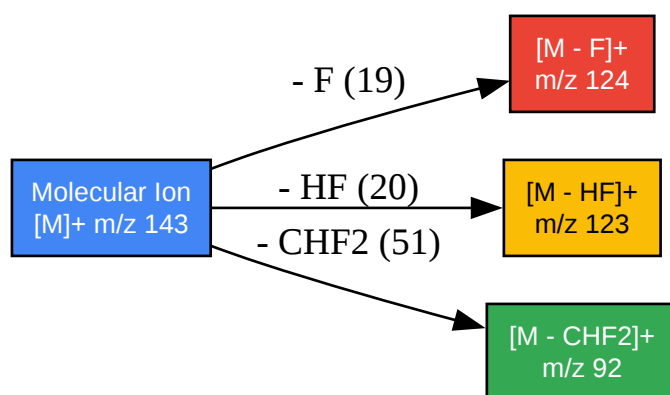
):

143.^[1]

Fragmentation Pathway (EI)

The fragmentation pattern validates the presence of the difluoromethyl group.^[1]

- (143): Parent peak.^[1]
- (124): Loss of a single fluorine atom.^[1]
- (123): Elimination of hydrogen fluoride (common in ortho-substituted fluorinated aromatics).^[1]
- (92): Loss of the entire difluoromethyl group, leaving the aniline cation (tropylium-like derivative).^[1]



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Figure 1: Predicted EI-MS fragmentation pathway for 2-(difluoromethyl)aniline.

Infrared Spectroscopy (IR)

The IR spectrum distinguishes the salt from the free base.^[1]

Frequency ()	Intensity	Assignment	Note
2600 – 3200	Broad, Strong	Stretch	Characteristic of Ammonium salt (). Overlaps C-H stretches. ^[1]
1500 – 1600	Medium	Aromatic	Ring breathing modes. ^[1]
1000 – 1200	Strong	Stretch	Multiple bands due to .
~750	Strong	Out-of-plane	Ortho-substitution pattern. ^[1]

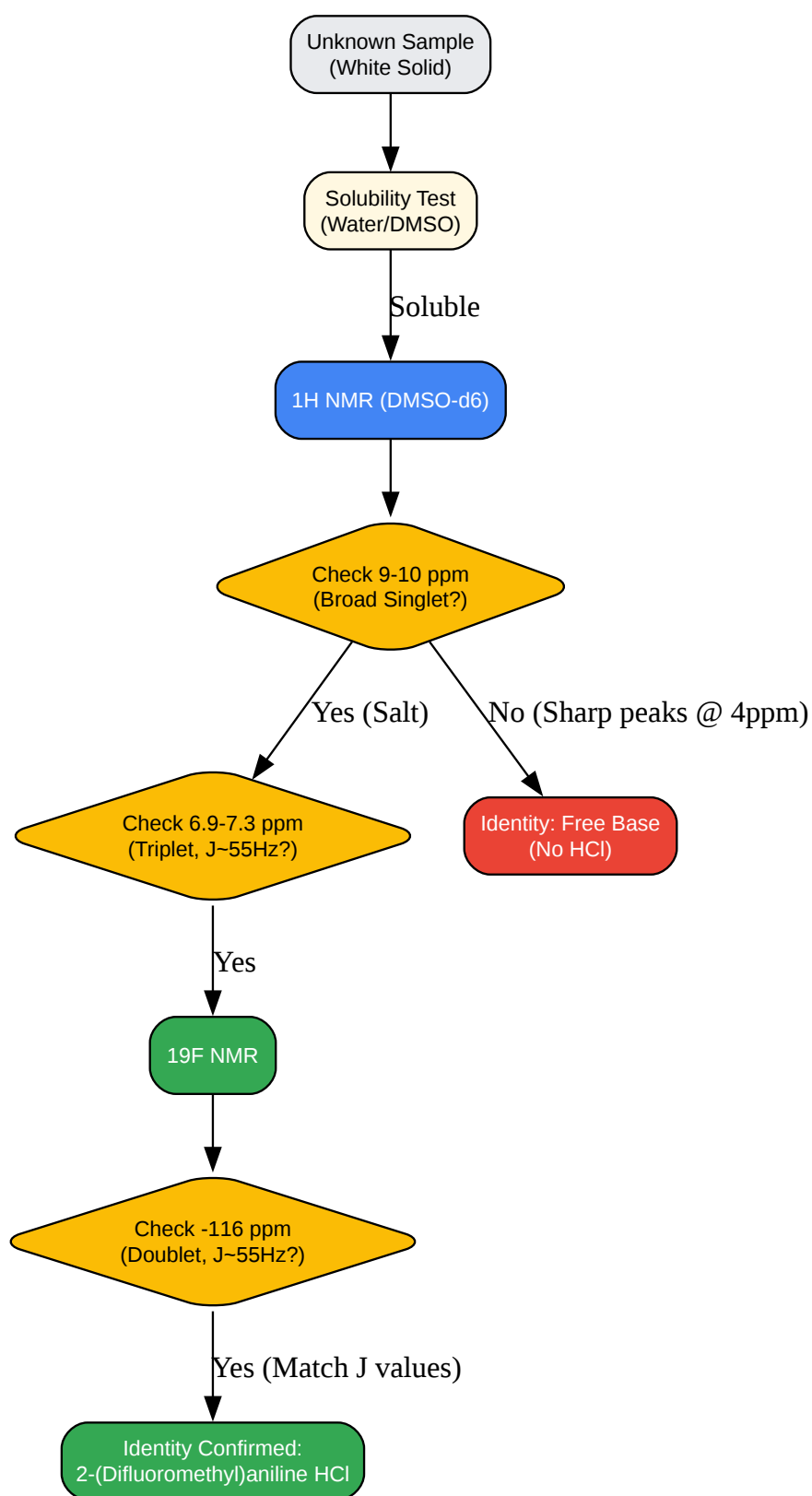
Diagnostic Check: If you see sharp doublets around 3300-3400 cm

, your sample has reverted to the free base (loss of HCl). The salt should show the broad "ammonium band" centered around 2900 cm

.^[1]

Characterization Workflow & Visualization

The following diagram illustrates the logical flow for confirming the structure using the data described above.



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Figure 2: Step-by-step structural validation workflow.

References

- Synthesis and Reactivity:Journal of Organic Chemistry, "Fluorinated Anilines as Building Blocks."[1] (General reference for shifts).
- Spectral Database:National Institute of Advanced Industrial Science and Technology (AIST), SDBS Web: [Link] (Search for related 2-difluoromethyl derivatives).[1]
- Safety & Data:PubChem Compound Summary for CID 119016192 (Related fluorinated anilines). [Link]
- Coupling Constants:Silverstein, R. M., Webster, F. X., & Kiemle, D. J.[1] "Spectrometric Identification of Organic Compounds." (Standard text for and values).

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Sources

- 1. 2-(Trifluoromethyl)aniline | C₇H₆F₃N | CID 6922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. WO2021070132A1 - Bi-aryl dihydroorotate dehydrogenase inhibitors - Google Patents [patents.google.com]
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